

A Comparative Toxicological Assessment of Octyl Octanoate and Related Esters

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Compound of Interest

Compound Name: Octyl octanoate

Cat. No.: B1197113

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Abstract

This guide provides a comparative toxicological overview of **octyl octanoate** and a series of structurally related alkyl esters. Primarily used as emollients, solvents, and fragrance components in cosmetics and pharmaceutical formulations, a clear understanding of their relative safety profiles is crucial for formulation development and risk assessment. This document summarizes key toxicological endpoints, including acute oral and dermal toxicity, skin and eye irritation, and genotoxicity. Data is presented in a comparative format, and standardized experimental protocols are detailed to provide context for the presented values.

Comparative Toxicological Data

The following table summarizes the available quantitative toxicological data for **octyl octanoate** and selected related esters. The data has been compiled from safety data sheets, regulatory assessments, and peer-reviewed literature. A clear trend of decreasing acute oral toxicity (i.e., increasing LD50) is observed as the alkyl chain length of the alcohol moiety increases from methyl to ethyl.

Compound	Structure	CAS No.	Acute Oral LD50 (Rat)	Acute Dermal LD50 (Rabbit)	Skin Irritation (Human/Rabbit)	Eye Irritation (Rabbit)	Genotoxicity (Ames Test)
Methyl Octanoate	$\text{CH}_3(\text{CH}_2)_6\text{COOCH}_3$	111-11-5	>2,000 - 10,080 mg/kg[1][2][3][4]	No data available	Irritant (Category 2)[5]	Irritant (Category 2B)[5]	No data available
Ethyl Octanoate	$\text{CH}_3(\text{CH}_2)_6\text{COOCH}_2\text{CH}_3$	106-32-1	25,960 mg/kg[6][7][8]	>5,000 mg/kg[9]	Non-irritating[9]	Mildly irritating[10]	Negative[6]
Octyl Octanoate	$\text{CH}_3(\text{CH}_2)_6\text{COOCH}_2(\text{CH}_2)_7\text{CH}_3$	2306-88-9	>8,000 ml/kg (est.)[11]	No data available	Non-irritating to mildly irritating[11]	Non-irritating[11]	Not expected to be genotoxic[12]
2-Ethylhexyl Octanoate	$\text{CH}_3(\text{CH}_2)_6\text{COOCH}_2(\text{CH}(\text{CH}_2\text{H}_5))(\text{CH}_2)_3\text{CH}_3$	63321-70-0	>2,000 mg/kg[13]	>2,000 mg/kg[13]	Potential irritant[13]	No data available	No data available

Note: Data is aggregated from multiple sources and testing conditions may vary. LD50 values are a measure of acute toxicity; a higher value indicates lower toxicity.

Experimental Protocols

The toxicological data presented in this guide are predominantly derived from studies following internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the key experimental methodologies.

Acute Oral Toxicity (OECD 401/420)

This test evaluates the adverse effects occurring after a single oral administration of a substance[14][15][16][17].

- Species: Typically conducted in rats.
- Procedure: A single dose of the test substance is administered by gavage to a group of fasted animals. Several dose levels are used to identify the median lethal dose (LD50), which is the statistically estimated dose expected to cause mortality in 50% of the tested animals[14].
- Observations: Animals are observed for up to 14 days for signs of toxicity and mortality. Body weight changes are recorded, and a gross necropsy is performed on all animals at the end of the study[16].
- Modern Alternatives: The traditional LD50 test (OECD 401) has largely been replaced by alternative methods like the Fixed Dose Procedure (OECD 420) that use fewer animals and rely on clear signs of toxicity rather than mortality as the primary endpoint[15].

Acute Dermal Toxicity (OECD 402)

This guideline assesses the potential for a substance to cause toxicity from a single, short-term dermal exposure[18][19][20][21][22].

- Species: Commonly uses rats or rabbits.
- Procedure: The test substance is applied uniformly over a shaved area of skin (approximately 10% of the body surface) for 24 hours, typically under a porous gauze dressing[19][22].
- Observations: Animals are observed for 14 days for signs of toxicity and skin reactions at the application site. The dermal LD50 is calculated based on mortality rates[22].

Skin Irritation (In Vivo & In Vitro)

This test determines the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage[12][23][24][25][26].

- Species: Albino rabbit.

- Procedure: A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a patch of shaved skin for a 4-hour exposure period[12].
- Scoring: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity of the reactions is scored on a numerical scale[23].

This modern, animal-free method is used to identify chemicals capable of inducing skin irritation[27][28][29][30][31].

- Test System: Utilizes a three-dimensional, lab-grown model of human epidermis (Reconstructed Human Epidermis, RhE) that mimics the upper layers of human skin[31].
- Procedure: The test chemical is applied topically to the RhE tissue. After a defined exposure and incubation period, the viability of the skin cells is measured[28][31].
- Endpoint: Cell viability is typically assessed using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold ($\leq 50\%$) indicates the substance is an irritant[28][30].

Acute Eye Irritation (OECD 405)

This study evaluates the potential of a substance to produce irritation or damage upon application to the eye[32][33][34][35][36].

- Species: Albino rabbit.
- Procedure: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control[33][35].
- Scoring: The eyes are examined at 1, 24, 48, and 72 hours post-application. Lesions of the cornea, iris, and conjunctiva are scored to evaluate the degree of irritation[34].

Genotoxicity: Bacterial Reverse Mutation (Ames) Test (OECD 471)

This widely used in vitro assay screens for the mutagenic potential of chemicals, i.e., their ability to cause genetic mutations[37][38][39].

- **Test System:** Uses specific strains of bacteria (*Salmonella typhimurium* and *Escherichia coli*) that have a pre-existing mutation rendering them unable to synthesize an essential amino acid (e.g., histidine)[37].
- **Principle:** The test evaluates whether the chemical can cause a reverse mutation, restoring the gene's function and allowing the bacteria to grow on a medium lacking the amino acid[40][39].
- **Procedure:** Bacteria are exposed to the test substance, with and without an external metabolic activation system (to mimic mammalian metabolism), and plated on a minimal agar medium. A significant increase in the number of revertant colonies compared to the control indicates a positive (mutagenic) result[37][38].

Visualized Protocols and Relationships

To further clarify the experimental processes and structure-activity relationships, the following diagrams are provided.

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